

Methyl 3-formyl-4-methoxybenzoate molecular weight

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Compound of Interest

Compound Name: *Methyl 3-formyl-4-methoxybenzoate*

Cat. No.: *B181462*

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An In-depth Technical Guide to the Molecular Weight of **Methyl 3-formyl-4-methoxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of **Methyl 3-formyl-4-methoxybenzoate**, a crucial parameter for professionals in research, chemical synthesis, and pharmaceutical development. Accurate molecular weight determination is fundamental for stoichiometric calculations, analytical characterization, and ensuring the purity and identity of the compound.

Molecular Formula and Structure

The chemical name **Methyl 3-formyl-4-methoxybenzoate** indicates a methyl ester of a benzoic acid derivative with a formyl group at the 3-position and a methoxy group at the 4-position of the benzene ring. Based on this nomenclature, the molecular formula is determined to be $C_{10}H_{10}O_4$.^[1] This formula is derived from the constituent parts of the molecule: a benzene ring (C_6H_3), a methyl ester group ($COOCH_3$), a formyl group (CHO), and a methoxy group (OCH_3). The molecular weight for this compound is 194.18 g/mol.^{[1][2][3]}

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the standard atomic weights of the constituent elements: Carbon (C),

Hydrogen (H), and Oxygen (O).

The standard atomic weights used for this calculation are:

- Carbon (C): 12.011 amu^[4]
- Hydrogen (H): 1.008 amu^{[5][6]}
- Oxygen (O): 15.999 amu^{[7][8]}

The molecular weight is calculated as follows:

(Number of C atoms × Atomic weight of C) + (Number of H atoms × Atomic weight of H) +
(Number of O atoms × Atomic weight of O)

$$(10 \times 12.011) + (10 \times 1.008) + (4 \times 15.999) = 120.11 + 10.08 + 63.996 = 194.186 \text{ amu}$$

This value is commonly expressed in grams per mole (g/mol) for macroscopic calculations.

Data Presentation: Atomic Composition and Molecular Weight

The following table summarizes the quantitative data for the atomic composition and the calculation of the molecular weight of **Methyl 3-formyl-4-methoxybenzoate**.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	10	12.011	120.110
Hydrogen	H	10	1.008	10.080
Oxygen	O	4	15.999	63.996
Total		24		194.186

Experimental Protocols

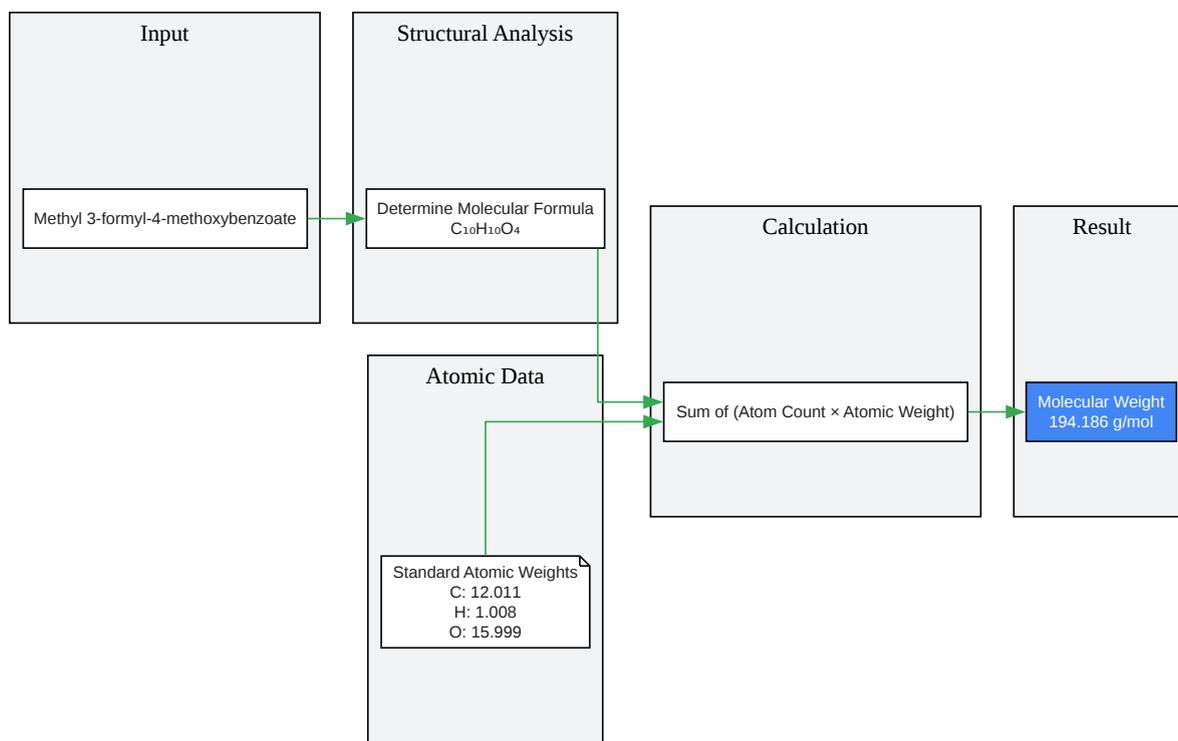
The determination of the molecular weight of a pure compound like **Methyl 3-formyl-4-methoxybenzoate** is typically not performed experimentally in routine laboratory work, as it is a calculated value based on the established molecular formula and standard atomic weights. However, for the structural elucidation and confirmation of the molecular formula, which then allows for the accurate calculation of the molecular weight, several key analytical techniques are employed:

- **Mass Spectrometry (MS):** This is a primary technique for determining the mass-to-charge ratio of a molecule, which directly provides its molecular weight. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which can be used to confirm the elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** NMR provides detailed information about the chemical environment of the hydrogen and carbon atoms in the molecule, allowing for the elucidation of its precise structure. This structural information confirms the number of each type of atom present.
- **Elemental Analysis:** This technique experimentally determines the percentage composition of the elements (carbon, hydrogen, and oxygen) in the compound. The results are then used to derive the empirical formula, which can be compared with the proposed molecular formula.

A detailed experimental protocol for these techniques would be specific to the instrumentation used. However, a general workflow for compound characterization is presented in the diagram below.

Visualization of the Molecular Weight Calculation Workflow

The following diagram illustrates the logical workflow for determining the molecular weight of **Methyl 3-formyl-4-methoxybenzoate**, starting from its chemical name and leading to the final calculated value.



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Caption: Workflow for calculating the molecular weight.

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